

Application Notes & Protocols: Sulfonate Surfactants in Enhanced Oil Recovery

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Compound of Interest

Compound Name: *Sodium methanesulfonicacid*

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A Senior Application Scientist's Guide to Mechanism, Screening, and Performance Evaluation

Introduction: The Role of Surfactants in Unlocking Trapped Oil

Enhanced Oil Recovery (EOR) encompasses a suite of advanced techniques designed to increase the amount of crude oil that can be extracted from a reservoir after primary and secondary recovery methods have been exhausted.[1] Chemical EOR (cEOR), in particular, involves injecting specialized chemical formulations to alter the physical and chemical properties of the reservoir fluids and rock, thereby mobilizing residual oil.[2] Among the most critical agents in cEOR are surfactants—compounds that lower the interfacial tension (IFT) between oil and water and can alter the wettability of the reservoir rock.[3][4]

This guide focuses on the application of sulfonate-class surfactants in EOR. Sulfonates are widely utilized due to their effectiveness, relative cost-efficiency, and adaptability to a range of reservoir conditions.[1] We will explore the fundamental mechanisms, provide detailed protocols for laboratory evaluation, and discuss the critical parameters that govern their success.

To illustrate the core principles of surfactant structure and function, we will conceptually reference sodium methanesulfonate ($\text{CH}_3\text{SO}_3\text{Na}$). As a simple sulfonate with a minimal methyl group, it lacks the necessary hydrophobic character to be an effective EOR surfactant. However, it serves as an excellent baseline to explain why the more complex, long-chain sulfonates—such as internal olefin sulfonates (IOS) or alcohol propoxy sulfonates—are required and successful in mobilizing trapped oil. The fundamental requirement for an EOR surfactant is an amphiphilic structure: a hydrophilic (water-loving) head group, like sulfonate, and a substantial hydrophobic (oil-loving) tail. This dual nature allows the surfactant to accumulate at the oil-water interface, which is the key to its function.[5]

Section 1: Core Mechanisms of Sulfonate Surfactants in EOR

The efficacy of a sulfonate surfactant in an EOR flood hinges on two primary mechanisms: the drastic reduction of interfacial tension and the alteration of reservoir rock wettability.

Interfacial Tension (IFT) Reduction

Residual oil is trapped in the porous media of the reservoir by high capillary forces, which are a direct consequence of the high interfacial tension between the oil and the injection water (brine).[6] An effective EOR surfactant must lower this IFT by several orders of magnitude (ideally to ultra-low levels of $<10^{-2}$ mN/m).[7] By adsorbing at the oil-brine interface, the surfactant molecules disrupt the cohesive forces, reducing the capillary pressure that immobilizes the oil droplets.[8] This reduction allows the viscous forces of the injected fluid to overcome the capillary forces, mobilizing the oil and forming an oil bank that can be pushed toward a production well.[2][9] The ratio of viscous to capillary forces is described by the dimensionless Capillary Number; increasing this number is the primary goal of surfactant flooding.[6]

Wettability Alteration

Reservoir rocks can be either water-wet (preferentially in contact with water) or oil-wet. In many reservoirs, particularly carbonates, the rock surface is oil-wet, meaning oil adheres strongly to it, making displacement by water flooding inefficient.[10][11] Sulfonate surfactants can adsorb onto the rock surface, effectively reversing its preference from oil-wet to water-wet.[8][11] This process causes the adhered oil to detach from the rock surface, allowing it to be swept more

easily by the injected water.[8] A shift to a more water-wet state improves the macroscopic sweep efficiency and significantly increases the ultimate oil recovery.[11]

Caption: Core mechanisms of sulfonate surfactants in Enhanced Oil Recovery.

Section 2: Laboratory Screening Protocols for EOR Surfactants

The selection of a suitable sulfonate surfactant is a rigorous process that requires systematic laboratory evaluation to match the formulation to specific reservoir conditions (crude oil, brine composition, and temperature).

Protocol 2.1: Phase Behavior Screening

Objective: To determine the optimal salinity at which a surfactant formulation creates a stable microemulsion (Winsor Type III) with the target crude oil, which correlates with the lowest IFT.

Materials:

- Array of glass pipettes or test tubes with volumetric markings.
- Target crude oil.
- Synthetic reservoir brine of varying salinities (e.g., 0.5% to 10% NaCl by weight).
- Candidate sulfonate surfactant(s) and any co-surfactants or co-solvents.
- Heating oven capable of maintaining reservoir temperature.

Procedure:

- Solution Preparation: Prepare a stock solution of the surfactant formulation (e.g., 1-2 wt% active surfactant) in deionized water.
- Sample Formulation: In each pipette, add a fixed volume of the surfactant stock solution. Add varying amounts of brine and crude oil. A common starting point is a water-oil ratio (WOR) of 1:1.

- Salinity Scan: Create a series of samples where the only variable is the salinity of the brine.
- Equilibration: Gently agitate the sealed pipettes to mix the phases and place them in the oven at reservoir temperature. Allow the samples to equilibrate for several days to weeks, until the phase volumes are stable.
- Observation: After equilibration, observe the number and type of phases formed.
 - Winsor Type I: Oil-in-water microemulsion in equilibrium with an excess oil phase (under-optimum salinity).
 - Winsor Type II: Water-in-oil microemulsion in equilibrium with an excess water phase (over-optimum salinity).
 - Winsor Type III: A middle-phase microemulsion containing significant amounts of both oil and water, in equilibrium with excess oil and water phases. This is the desired state.
- Data Analysis: Record the volumes of the oil, water, and microemulsion phases. The optimal salinity is identified as the point where the microemulsion solubilizes equal volumes of oil and water.[\[6\]](#)

Protocol 2.2: Interfacial Tension (IFT) Measurement

Objective: To quantify the IFT between the optimized surfactant formulation and the crude oil at reservoir conditions.

Apparatus: Spinning Drop Tensiometer.

Procedure:

- Prepare Surfactant Solution: Prepare the surfactant formulation at the optimal salinity determined from the phase behavior screen.
- Instrument Setup: Calibrate the tensiometer and set it to the reservoir temperature.
- Sample Loading: Fill a capillary tube with the surfactant solution (the denser phase).

- **Oil Injection:** Inject a small droplet of the crude oil (the less dense phase) into the center of the capillary tube.
- **Spinning:** Rotate the capillary tube at high speed. The centrifugal force will elongate the oil droplet along the axis of rotation.
- **Measurement:** The shape of the elongated droplet is a function of the IFT. The instrument's software analyzes the droplet's shape and calculates the IFT.
- **Equilibration:** Monitor the IFT over time until a stable value is reached. Ultra-low IFT (<0.01 mN/m) is the target for a successful formulation.

Protocol 2.3: Wettability Alteration Assessment

Objective: To determine the ability of the surfactant solution to change the wetting preference of a reservoir rock surface from oil-wet to water-wet.

Apparatus: Goniometer (Contact Angle Measurement System).

Procedure:

- **Substrate Preparation:** Cut and polish thin slices of reservoir rock (e.g., calcite for carbonate reservoirs, quartz for sandstone).
- **Aging:** Clean the slices thoroughly. Saturate them with reservoir brine, then age them in crude oil at reservoir temperature for several weeks to induce an oil-wet state.[\[12\]](#)
- **Initial Measurement:** Place a droplet of reservoir brine on the oil-aged rock slice and measure the initial contact angle. An angle >90° indicates an oil-wet surface.
- **Surfactant Treatment:** Immerse the oil-aged rock slice in the optimized surfactant solution for a set period (e.g., 24-48 hours) at reservoir temperature.
- **Final Measurement:** Remove the slice, gently rinse with brine, and place a new droplet of brine on the surface. Measure the contact angle again. A significant decrease in the contact angle (ideally to <90°) indicates a shift towards a water-wet state.[\[12\]](#)

Section 3: Dynamic Evaluation: Core Flooding Protocol

Core flooding is the definitive laboratory test, simulating the flow of fluids through a porous medium to measure oil recovery.[13]



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Caption: Standard experimental workflow for a surfactant-polymer core flood test.

Protocol 3.1: Surfactant-Polymer (SP) Flood

Objective: To quantify the additional oil recovered by a surfactant-polymer formulation after a conventional waterflood. Polymer is included for mobility control to ensure a stable displacement front and prevent viscous fingering.[14][15]

Apparatus:

- Core holder assembly with pressure taps.
- High-pressure pumps for fluid injection.
- Back-pressure regulator.
- Fluid collection system (fraction collector).

- Pressure transducers and data acquisition system.

Procedure:

- **Core Setup:** A prepared and saturated core plug (as per steps 1-3 in the workflow diagram) is loaded into the core holder under reservoir-representative confining pressure and temperature.
- **Secondary Waterflood:** Inject synthetic reservoir brine at a constant rate until no more oil is produced. This establishes the residual oil saturation (S_{or}) after secondary recovery. The volume of oil produced is measured.
- **Surfactant-Polymer (SP) Slug Injection:** Inject a predetermined volume (e.g., 0.3-0.5 pore volumes) of the optimized surfactant-polymer solution. The polymer concentration is designed to achieve a target viscosity for favorable mobility ratio.
- **Polymer Drive Injection:** Immediately follow the SP slug with a larger volume (e.g., 1-2 pore volumes) of a polymer-only solution. This "drive" fluid pushes the SP slug and the mobilized oil bank through the core.
- **Final Waterflood:** Inject brine again to displace the polymer solution and ensure all mobile oil has been recovered.
- **Data Collection:** Throughout the flood, continuously monitor:
 - Differential pressure across the core.
 - Volume of oil and water produced in the effluent at regular intervals.

Section 4: Data Presentation and Interpretation

Quantitative data from the core flood should be meticulously analyzed to determine the effectiveness of the formulation.

Key Performance Indicators (KPIs):

- **Oil Recovery Factor (%OOIP):** The percentage of the original oil in place (OOIP) recovered at each stage. The key metric is the tertiary recovery—the additional oil recovered by the

chemical flood after the waterflood.

- **Pressure Response:** The injection pressure profile provides insights into fluid mobility and potential pore plugging. A stable, uniform pressure response is desirable.

Table 1: Example Core Flood Data Summary



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: OOIP = Original Oil In Place, PV = Pore Volume.

The results in the table would indicate a successful chemical flood, with the SP formulation recovering an additional 21.3% of the original oil that was left behind after conventional waterflooding.[16]

Section 5: Special Considerations: High-Temperature, High-Salinity (HTHS) Reservoirs

Many challenging reservoirs exhibit high temperatures (>90°C) and high salinities with significant concentrations of divalent ions (Ca²⁺, Mg²⁺).[17] These conditions pose significant challenges:

- **Surfactant Stability:** Conventional sulfonates can precipitate or degrade at high temperatures and in the presence of divalent cations.[17][18]
- **Phase Behavior:** High salinity can push the surfactant formulation too far into the Winsor Type II (over-optimum) region, making it ineffective.

For HTHS applications, specialized surfactants are required. Alkoxy sulfonates (containing ethylene oxide or propylene oxide groups) are often employed as they offer superior thermal stability and salt tolerance.[18] Formulations for HTHS reservoirs must undergo the same rigorous screening protocols, with particular attention paid to long-term stability at reservoir temperature and compatibility with the high-salinity brine.[19][20]

References

- Polymersco. (n.d.). Enhanced oil recovery. Retrieved from [\[Link\]](#)
- Enhanced Oil Recovery Surfactant Flooding. (2016, December 15). YouTube. Retrieved from [\[Link\]](#)
- Enhanced Oil Recovery | Surfactant Flooding | Part-1. (2021, April 30). YouTube. Retrieved from [\[Link\]](#)
- Spildo, K., et al. (2013). Enhanced Oil Recovery (EOR) by Combining Surfactant with Low Salinity Injection. Energy & Fuels.
- Trident Energy International. (2024, August 24). How Surfactants Improve Oil Recovery? Retrieved from [\[Link\]](#)
- Wettability alteration of rock reservoir in order to Enhanced Oil recovery by Nanoparticles. (2020, February 3). YouTube. Retrieved from [\[Link\]](#)
- Polymer Enhanced Oil Recovery: Applying Microfluidic Analogue Technology. (2021, July 26). YouTube. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Dimethyl sulfoxide. Retrieved from [\[Link\]](#)
- Society of Petroleum Engineers. (2024, November 1). Locally Produced Sustainable and Resilient Surfactants for Enhanced Oil Recovery. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Reservoir Compatibility and Enhanced Oil Recovery of Polymer and Polymer/Surfactant System: Effects of Molecular Weight and Hydrophobic Association. MDPI. Retrieved from [\[Link\]](#)

- ResearchGate. (2023, July 6). Review of the Application of Natural Surfactants in Enhanced Oil Recovery: State-of-the-Art and Perspectives. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Wettability Alteration Mechanisms in Enhanced Oil Recovery with Surfactants and Nanofluids: A Review with Microfluidic Applications. MDPI. Retrieved from [\[Link\]](#)
- MDPI. (2023, February 11). Spontaneous Imbibition and Core Flooding Experiments of Enhanced Oil Recovery in Tight Reservoirs with Surfactants. MDPI. Retrieved from [\[Link\]](#)
- ResearchGate. (2012, March). (PDF) Surfactant Systems for EOR in High-Temperature, High-Salinity Environments. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Effect of Environment-Friendly Non-Ionic Surfactant on Interfacial Tension Reduction and Wettability Alteration; Implications for Enhanced Oil Recovery. MDPI. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Laboratory core flooding experiments using bio-surfactant and molasses: implications for microbial EOR. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2023, July 13). Experimental investigation of wettability alteration, IFT reduction, and injection schemes during surfactant/smart water flooding for EOR application. Retrieved from [\[Link\]](#)
- ResearchGate. (2017, January 5). The Role of Salinity and Brine Ions in Interfacial Tension Reduction While Using Surfactant for Enhanced Oil Recovery 1. Retrieved from [\[Link\]](#)
- CORE. (n.d.). ENHANCED OIL RECOVERY IN HIGH SALINITY HIGH TEMPERATURE RESERVOIR BY CHEMICAL FLOODING. Retrieved from [\[Link\]](#)
- URF Journals. (2024, December 15). Core Flooding Experimental Validation of the Impact of Geological and Chemo Physical Properties on CO2 Storage Efficiency. Retrieved from [\[Link\]](#)
- MDPI. (2020, December 6). Surfactant-Polymer Interactions in a Combined Enhanced Oil Recovery Flooding. MDPI. Retrieved from [\[Link\]](#)
- Taylor & Francis eBooks. (n.d.). Wettability Alteration and Interfacial Tension Reduction in EOR | 3. Retrieved from [\[Link\]](#)

- Springer. (n.d.). Temperature-resistant and salt-tolerant mixed surfactant system for EOR in the Tahe Oilfield. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2022, March 31). Interfacial Properties, Wettability Alteration and Emulsification Properties of an Organic Alkali–Surface Active Ionic Liquid System: Implications for Enhanced Oil Recovery. Retrieved from [\[Link\]](#)
- E3S Web of Conferences. (n.d.). Effect of Surfactant and Nanoparticles in Low Salinity Water on Interfacial Tension and Contact Angle. Retrieved from [\[Link\]](#)
- YouTube. (2017, September 5). Core flooding: How to study fluid flow in rocks? Retrieved from [\[Link\]](#)
- YouTube. (2021, September 27). Enhanced Oil Recovery | Polymer Degradation. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Study on Mechanism of Surfactant Adsorption at Oil–Water Interface and Wettability Alteration on Oil-Wet Rock Surface. MDPI. Retrieved from [\[Link\]](#)
- Interface Fluidics. (2022, August 11). Surfactant EOR Optimization Through Wettability Alteration. Retrieved from [\[Link\]](#)
- MDPI. (2024, July 11). Core Flooding Experiments on the Impact of CO₂-EOR on the Petrophysical Properties and Oil Recovery Parameters of Reservoir Sandstones in Kazakhstan. Retrieved from [\[Link\]](#)

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Sources

- [1. How Surfactants Improve Oil Recovery? | Trident Energy International \[tridentenergyintl.com\]](#)
- [2. chemicals.sasol.com \[chemicals.sasol.com\]](#)

- [3. mdpi.com \[mdpi.com\]](#)
- [4. Surfactant EOR Optimization Through Wettability Alteration | Interface Fluidics \[interfacefluidics.com\]](#)
- [5. m.youtube.com \[m.youtube.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Experimental investigation of wettability alteration, IFT reduction, and injection schemes during surfactant/smart water flooding for EOR application - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. youtube.com \[youtube.com\]](#)
- [10. m.youtube.com \[m.youtube.com\]](#)
- [11. Wettability Alteration Mechanisms in Enhanced Oil Recovery with Surfactants and Nanofluids: A Review with Microfluidic Applications \[mdpi.com\]](#)
- [12. Interfacial Properties, Wettability Alteration and Emulsification Properties of an Organic Alkali–Surface Active Ionic Liquid System: Implications for Enhanced Oil Recovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. urfjournals.org \[urfjournals.org\]](#)
- [14. polymersco.com \[polymersco.com\]](#)
- [15. m.youtube.com \[m.youtube.com\]](#)
- [16. mdpi.com \[mdpi.com\]](#)
- [17. files01.core.ac.uk \[files01.core.ac.uk\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. Locally Produced Sustainable and Resilient Surfactants for Enhanced Oil Recovery \[jpt.spe.org\]](#)
- [20. xiaomi988.com \[xiaomi988.com\]](#)
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